

Benzyl 2-Oxoacetate Hydrate: A Technical Guide

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Compound of Interest

Compound Name: *Benzyl 2-oxoacetate*

Cat. No.: *B1599646*

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For Researchers, Scientists, and Drug Development Professionals

Introduction: **Benzyl 2-oxoacetate**, also known as benzyl glyoxylate, is an alpha-keto ester of significant interest in organic synthesis and pharmaceutical development. It serves as a versatile building block for the creation of more complex molecules, including heterocyclic compounds and alpha-amino acids. This technical guide focuses on the properties of **Benzyl 2-oxoacetate** hydrate (CAS No. 87692-25-9), providing a comprehensive overview of its physicochemical characteristics, relevant experimental protocols, and potential applications. While specific experimental data for the hydrate form is limited in publicly available literature, this guide consolidates information on the closely related anhydrous form and provides context for the expected properties of the hydrate.

Physicochemical Properties

The quantitative data available primarily pertains to the anhydrous form of **Benzyl 2-oxoacetate**. The properties of the hydrate are expected to be similar, with notable differences in molecular weight, and potentially in melting point and solubility due to the presence of a water molecule.

Property	Value (Anhydrous Benzyl 2-oxoacetate)	Reference/Note
CAS Number	52709-42-9	
Molecular Formula	C ₉ H ₈ O ₃	
Molecular Weight	164.16 g/mol	
Boiling Point	130-132 °C at 25 Torr	[1]
Density	1.176 g/cm ³ (Predicted)	[1]

Property	Value (Benzyl 2-oxoacetate Hydrate)	Reference/Note
CAS Number	87692-25-9	
Molecular Formula	C ₉ H ₁₀ O ₄	
Molecular Weight	182.17 g/mol	Calculated
Physical Form	Pale-yellow to Yellow-brown Liquid	
Storage Temperature	-20 °C	
Purity	~95%	

Experimental Protocols

Detailed experimental protocols specifically for the synthesis and purification of **Benzyl 2-oxoacetate** hydrate are not readily available in the literature. However, general methodologies for the synthesis of benzyl esters and the formation of hydrates can be adapted.

General Synthesis of Benzyl 2-Oxoacetate (Anhydrous)

A common method for the synthesis of benzyl esters is the Fischer esterification of the corresponding carboxylic acid with benzyl alcohol in the presence of an acid catalyst. For **Benzyl 2-oxoacetate**, this would involve the reaction of 2-oxoacetic acid (glyoxylic acid) with benzyl alcohol.

Reaction Scheme:

- Reactants: Glyoxylic acid, Benzyl alcohol
- Catalyst: Sulfuric acid (H_2SO_4) or p-toluenesulfonic acid (p-TsOH)
- Solvent: Toluene or another suitable solvent to facilitate azeotropic removal of water.
- Procedure:
 - Glyoxylic acid and a slight excess of benzyl alcohol are dissolved in the solvent.
 - A catalytic amount of the acid catalyst is added.
 - The mixture is heated to reflux with a Dean-Stark apparatus to remove the water formed during the reaction, driving the equilibrium towards the product.
 - Reaction progress is monitored by a suitable technique (e.g., TLC, GC).
 - Upon completion, the reaction mixture is cooled and washed with a sodium bicarbonate solution to neutralize the acid catalyst, followed by washing with brine.
 - The organic layer is dried over an anhydrous salt (e.g., MgSO_4 or Na_2SO_4), filtered, and the solvent is removed under reduced pressure.
 - The crude product is then purified by vacuum distillation.

Preparation of Benzyl 2-Oxoacetate Hydrate

The hydrate can typically be prepared by dissolving the anhydrous compound in a minimal amount of a suitable solvent and adding a stoichiometric amount of water. The mixture is then stirred, and the hydrate is isolated, often by cooling or by removal of the solvent. The stability of the hydrate will determine the ease of its isolation and storage.

General Purification Protocol

Purification of the crude product is typically achieved through vacuum distillation to separate the desired ester from unreacted starting materials and high-boiling point impurities.

Workflow for Synthesis and Purification:

Caption: General workflow for the synthesis, purification, and hydration of **Benzyl 2-oxoacetate**.

Biological Activity and Signaling Pathways

Specific studies detailing the biological activity or signaling pathway involvement of **Benzyl 2-oxoacetate** hydrate are scarce. However, alpha-keto esters are a class of compounds with known biological relevance, often acting as intermediates in metabolic pathways or as inhibitors of certain enzymes.

Given its structure, **Benzyl 2-oxoacetate** could potentially be investigated for its role in pathways involving transamination reactions to form benzyl-substituted amino acids. It might also be explored as a substrate or inhibitor for dehydrogenases or other enzymes that recognize alpha-keto acids.

Further research is required to elucidate any specific biological functions or signaling pathways associated with this compound. A hypothetical screening workflow to identify potential biological targets is presented below.

Caption: A logical workflow for investigating the biological activity of **Benzyl 2-oxoacetate** hydrate.

Conclusion

Benzyl 2-oxoacetate hydrate is a commercially available compound with potential applications in synthetic chemistry and drug discovery. While detailed experimental data for the hydrate form is not extensively documented, its properties can be inferred from the anhydrous form. The provided general experimental protocols and logical workflows offer a starting point for researchers interested in working with this compound. Further investigation is warranted to fully characterize its properties and explore its potential biological activities.

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References

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